

# 4-Fluorophenyl acetate molecular weight and formula

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## Compound of Interest

Compound Name: 4-Fluorophenyl acetate

Cat. No.: B1330353

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## An In-depth Technical Guide on 4-Fluorophenyl Acetate

This guide provides an overview of the fundamental physicochemical properties of **4-Fluorophenyl acetate**, a compound of interest for researchers, scientists, and professionals in drug development.

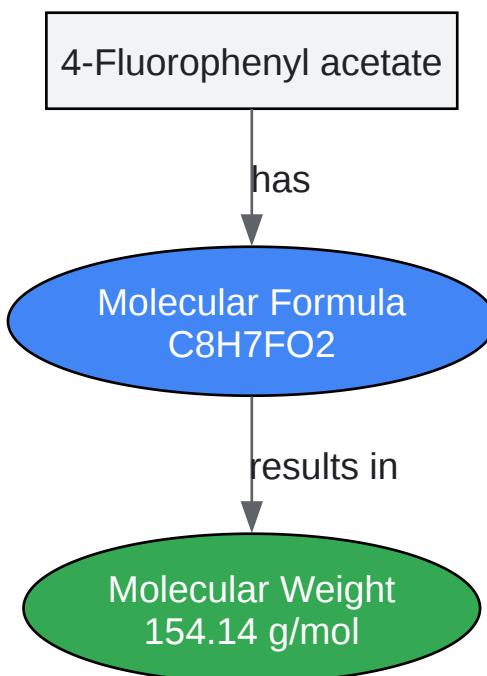
## Physicochemical Data Summary

The core molecular attributes of **4-Fluorophenyl acetate** are summarized in the table below. This information is critical for a range of applications, from reaction stoichiometry to analytical characterization.

Property	Value
Molecular Formula	C8H7FO2 <sup>[1][2][3]</sup>
Molecular Weight	154.14 g/mol <sup>[1][2][3]</sup>

## Logical Relationship of Core Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical connection for **4-Fluorophenyl acetate**.



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Caption: Logical flow from compound name to molecular formula and weight.

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## References

- 1. 4-Fluorophenyl acetate | C8H7FO2 | CID 136253 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-Fluorophenyl acetate price, buy 4-Fluorophenyl acetate - chemicalbook [chemicalbook.com]
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